

# Application Notes and Protocols for Autoclave Sterilization of C-Flex® Tubing

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C-Flex

Cat. No.: B1167309

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## Introduction

**C-Flex®** is a unique, patented thermoplastic elastomer (TPE) tubing widely used in the pharmaceutical, biopharmaceutical, and research industries for fluid transfer applications. Its flexibility, weldability, and sealability make it a popular choice for single-use assemblies. Sterilization of **C-Flex®** tubing is a critical step to ensure aseptic processing. While gamma irradiation is the manufacturer's recommended method for sterilization, autoclave (steam) sterilization is also a viable option, particularly when irradiation facilities are not accessible.<sup>[1]</sup><sup>[2]</sup> However, it is important to note that repeated autoclaving is not recommended as it can lead to the deterioration of the tubing's physical properties.<sup>[1]</sup><sup>[2]</sup>

These application notes provide a comprehensive overview of the recommended autoclave settings for **C-Flex®** tubing, the effects of autoclaving on its physical and chemical properties, and detailed protocols for its steam sterilization.

## Material Composition and Properties

**C-Flex®** tubing is a thermoplastic elastomer that is fully characterized and validated to meet various USP Class VI and ISO standards.<sup>[3]</sup><sup>[4]</sup> It is formulated to be non-pyrogenic, non-cytotoxic, and non-hemolytic.<sup>[5]</sup> The material is designed to be heat-sealable and weldable both before and after sterilization.<sup>[2]</sup><sup>[4]</sup> A summary of the typical physical properties of unsterilized **C-Flex®** tubing formulations is provided in Table 1.

Table 1: Typical Physical Properties of Unsterilized **C-Flex®** Tubing Formulations

Property	ASTM Method	Formulation 374	Formulation 082	Formulation 072
Appearance	-	Translucent	Translucent	Opaque
Durometer, Shore A	D2240	60	60	60
Tensile Strength, psi	D412	1190	1106	1196
Elongation, %	D412	915	874	862

Source: Saint-Gobain **C-Flex®** Tubing Datasheet[1][2]

## Recommended Autoclave Sterilization Settings

The generally recommended autoclave cycle for **C-Flex®** tubing is a single cycle at 121°C for 30 minutes. However, other parameters have been used in specific contexts such as biocompatibility testing. It is crucial to validate the sterilization cycle for your specific application and equipment.

Table 2: Recommended and Reported Autoclave Sterilization Parameters for **C-Flex®** Tubing

Parameter	Recommended Value	Reported Alternative 1	Reported Alternative 2
Temperature	121°C	123°C	121°C
Time	30 minutes	30 minutes	80 minutes
Pressure	Saturated steam at the specified temperature	Saturated steam at the specified temperature	Saturated steam at the specified temperature
Cycle Type	Single Cycle	Single Cycle	Single Cycle
Notes	General manufacturer recommendation.	Used for biocompatibility testing of C-Flex® 374.	Used in a validation study involving welding to another TPE tubing. <a href="#">[6]</a>

## Effects of Autoclaving on C-Flex® Tubing

While **C-Flex®** tubing is autoclavable, the process of steam sterilization can affect its physical and chemical properties. The manufacturer explicitly states that repeated autoclaving will cause the tubing to deteriorate.[\[1\]](#)[\[2\]](#)

### Physical Properties

Autoclaving can potentially alter the tensile strength, elongation, and durometer (hardness) of the tubing. While specific quantitative data from the manufacturer on the post-autoclave physical properties of **C-Flex®** tubing is not readily available in the public domain, it is a common effect of steam sterilization on thermoplastic elastomers. Users should anticipate some changes in the material's flexibility and strength after autoclaving. It is the user's responsibility to ensure the suitability of the autoclaved tubing for their specific application.[\[2\]](#)

### Chemical Properties: Extractables and Leachables

The process of sterilization can impact the profile of extractables and leachables from plastic tubing. Extractables are compounds that can be drawn from the tubing under exaggerated conditions (e.g., strong solvents, high temperatures), while leachables are compounds that migrate into the process fluid under normal operating conditions.

While extensive extractables testing has been performed on gamma-irradiated **C-Flex®** tubing, specific data for autoclaved **C-Flex®** is less commonly published.<sup>[7]</sup> One study on a comparable TPE tubing (Tuflux®) that was also tested with **C-Flex®** 374 mentioned that biocompatibility testing was performed on samples that were autoclaved at 123°C for 30 minutes. A comprehensive extractables analysis of **C-Flex®** 374 was conducted on gamma-irradiated samples, which is often considered a worst-case scenario.<sup>[7]</sup> This analysis identified various hydrocarbons and degradants of a secondary antioxidant.<sup>[7]</sup> It is reasonable to assume that autoclaving may also lead to the release of a specific profile of extractables and it is recommended that users perform their own risk assessment and, if necessary, a leachables study for their specific application and process fluids.

## Experimental Protocols

### Protocol 1: Standard Autoclave Sterilization of **C-Flex®** Tubing

This protocol is based on the manufacturer's general recommendations.

Materials:

- **C-Flex®** tubing, cut to the desired length
- Autoclave-compatible pouch or wrapping material
- Autoclave tape
- Steam autoclave

Procedure:

- Preparation:
  - Coil the **C-Flex®** tubing loosely to ensure steam penetration. Avoid kinks or tight bends.
  - Place the coiled tubing into an autoclave-compatible pouch or wrap it in a suitable material. Ensure the packaging allows for steam to enter and air to escape.
  - Seal the pouch or secure the wrapping.

- Apply autoclave indicator tape to the outside of the package.
- Autoclave Cycle:
  - Place the packaged tubing in the autoclave. Ensure there is adequate space around each package for steam circulation.
  - Select a gravity displacement or pre-vacuum cycle.
  - Set the sterilization temperature to 121°C and the sterilization time to 30 minutes.
  - Start the autoclave cycle.
- Post-Sterilization:
  - After the cycle is complete, allow the tubing to cool to room temperature before handling.
  - Check the autoclave indicator tape to confirm that the sterilization temperature was reached.
  - Visually inspect the tubing for any signs of degradation, such as discoloration, brittleness, or tackiness.
  - Aseptically remove the tubing from its packaging in a sterile environment for use.

## Protocol 2: Autoclave Sterilization for Biocompatibility Testing

This protocol is based on parameters reported in a comparability study involving **C-Flex® 374**.

Materials:

- **C-Flex® 374** tubing samples
- Autoclave-compatible packaging
- Steam autoclave with precise temperature control

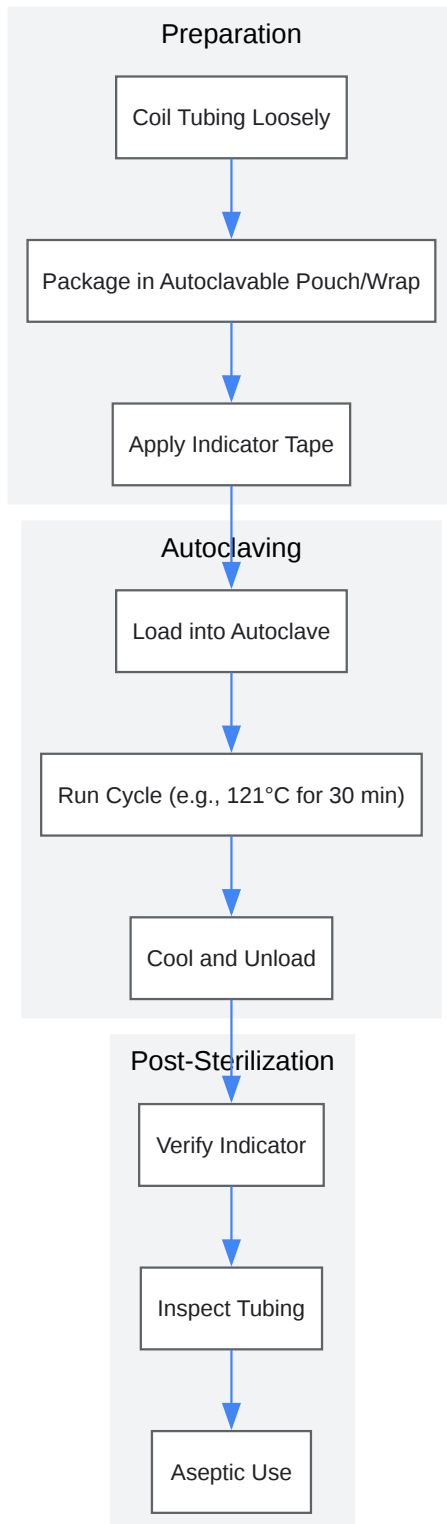
Procedure:

- Preparation:
  - Prepare the **C-Flex®** 374 tubing samples as required for the specific biocompatibility test.
  - Package the samples in appropriate autoclave-compatible materials.
- Autoclave Cycle:
  - Load the samples into the autoclave.
  - Use a validated autoclave cycle with the following parameters:
    - Sterilization Temperature: 123°C
    - Sterilization Time: 30 minutes
  - Run the cycle.
- Post-Sterilization:
  - Allow the samples to cool completely.
  - Proceed with the planned biocompatibility testing (e.g., USP <87> and ISO 10993-5).

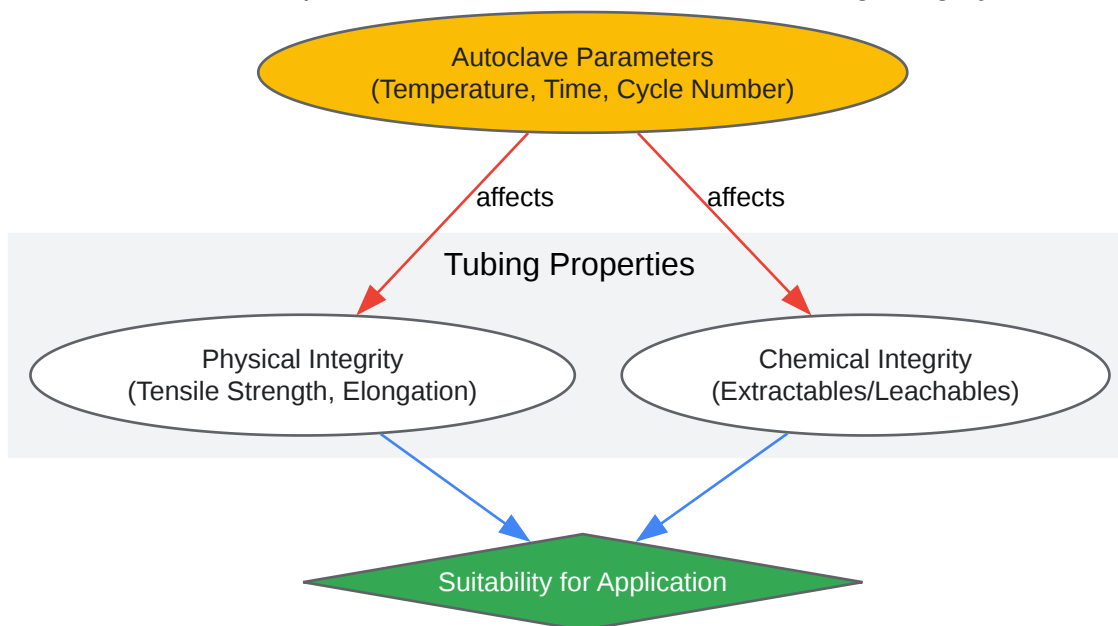
## Visualization of the Sterilization Workflow

The following diagram illustrates the general workflow for the autoclave sterilization of **C-Flex®** tubing.

## Autoclave Sterilization Workflow for C-Flex® Tubing



## Relationship of Sterilization Parameters and Tubing Integrity



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- To cite this document: BenchChem. [Application Notes and Protocols for Autoclave Sterilization of C-Flex® Tubing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167309#autoclave-sterilization-settings-for-c-flex-tubing]

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